

Essential Safety and Logistical Information for Handling Zarilamid

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Compound of Interest

Compound Name: Zarilamid

Cat. No.: B1682402

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides essential, immediate safety and logistical information for the handling of **Zarilamid**, a phenylamide fungicide. The following procedural guidance is intended to be a primary resource for laboratory safety and chemical management.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Zarilamid** is provided in the table below. This information is critical for understanding its behavior and potential hazards.

Property	Value
Chemical Formula	C ₁₁ H ₁₁ ClN ₂ O ₂
Molecular Mass	238.67 g/mol
CAS Number	84527-51-5
IUPAC Name	(RS)-4-chloro-N-(cyano(ethoxy)methyl)benzamide
Appearance	Data not publicly available
Melting Point	Data not publicly available
Boiling Point	Data not publicly available
Solubility	Data not publicly available

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for **Zarilamid**, the following PPE recommendations are based on the general guidelines for handling phenylamide fungicides and other laboratory chemicals with potential hazards. A thorough risk assessment should be conducted for any specific experimental procedure.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Double-gloving with chemical-resistant gloves
Eye Protection	Safety glasses with side shields	Chemical safety goggles or a face shield
Body Protection	Laboratory coat	Chemical-resistant apron or coveralls
Respiratory Protection	Not generally required for small quantities in a well-ventilated area	Use a NIOSH-approved respirator with an appropriate cartridge if aerosols or dusts are generated

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of **Zarilamid**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed, original container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials, such as strong oxidizing agents.

Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Operational Plans: Experimental Workflow

While specific experimental protocols for **Zarilamid** are not widely available, a general workflow for handling a powdered chemical compound in a research setting is outlined below. This workflow is designed to ensure safety and procedural consistency.

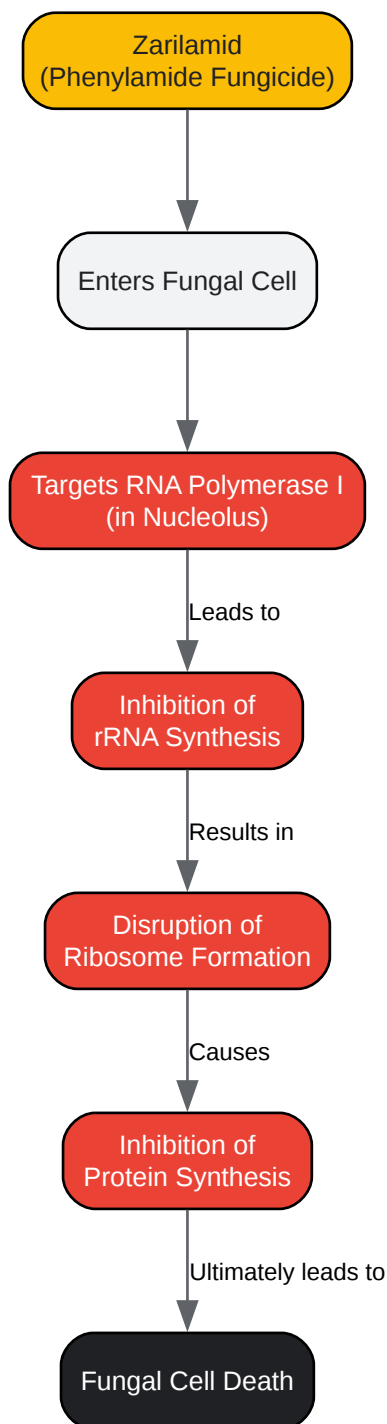


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A general experimental workflow for handling **Zarilamid**.

Mechanism of Action: Inhibition of rRNA Biosynthesis

Zarilamid belongs to the phenylamide class of fungicides. The primary mode of action for this class is the inhibition of ribosomal RNA (rRNA) biosynthesis in oomycete pathogens. This disruption of protein synthesis is crucial for the fungicide's effectiveness.



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The signaling pathway of **Zarilamid**'s mode of action.

Disposal Plan

Proper disposal of **Zarilamid** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect all waste containing **Zarilamid**, including unused product, contaminated lab supplies (e.g., pipette tips, gloves), and rinsate from cleaning glassware, in a designated and clearly labeled hazardous waste container.
- Do not mix with other incompatible waste streams.

Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste.
- After rinsing, the container can be disposed of according to institutional and local regulations. In many cases, it can be discarded as regular laboratory waste.

Disposal Method:

- All chemical waste must be disposed of through an approved hazardous waste disposal facility.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Zarilamid** down the drain or in the regular trash.

Spill Cleanup:

- In case of a small spill, carefully scoop up the solid material and place it in the hazardous waste container.

- Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.
- For large spills, evacuate the area and follow your institution's emergency spill response procedures.
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Zarilamid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682402#personal-protective-equipment-for-handling-zarilamid\]](https://www.benchchem.com/product/b1682402#personal-protective-equipment-for-handling-zarilamid)

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